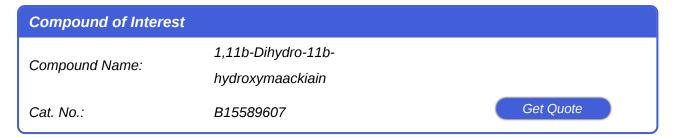


Application Note: Analytical Techniques for Pterocarpan Quantification in Plant Extracts

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pterocarpans are a significant class of isoflavonoid phytoalexins, which are antimicrobial compounds synthesized by plants in response to stress, such as pathogen attacks.[1] Their diverse biological activities, including antifungal, antiviral, and potential anticancer properties, make them promising candidates for pharmaceutical and agricultural applications. Accurate quantification of pterocarpans like glyceollin, phaseollin, and medicarpin in plant extracts is crucial for understanding plant defense mechanisms, quality control of herbal products, and for the development of new therapeutic agents. This document provides detailed protocols for the extraction and quantification of pterocarpans from plant materials using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Experimental Workflow

The overall process for pterocarpan quantification involves sample preparation, extraction, chromatographic separation and detection, and data analysis. Each step is critical for achieving accurate and reproducible results.

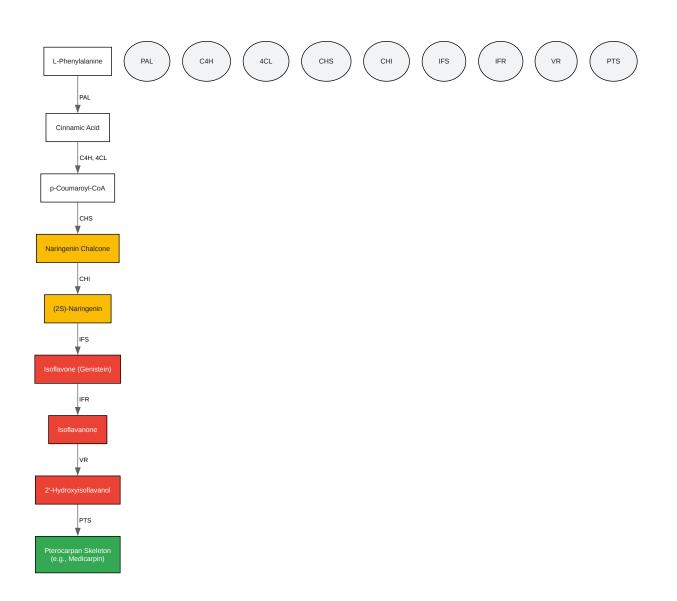












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